

Creatine Nitrate (CAS No. 89695-59-0): A Technical Guide

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Compound of Interest

Compound Name: Creatine Nitrate

Cat. No.: B1632618

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Abstract

Creatine nitrate, identified by CAS number 89695-59-0, is a salt formed from creatine and nitric acid. This compound has garnered interest in the fields of sports nutrition and pharmaceutical development due to its potential to combine the ergogenic benefits of creatine with the vasodilatory effects of nitrate. This technical guide provides a comprehensive overview of the known physicochemical properties, synthesis, and biological significance of **creatine nitrate**, with a focus on quantitative data, detailed experimental protocols, and relevant signaling pathways.

Physicochemical Properties

Creatine nitrate is a white to off-white crystalline powder.^[1] Its key physicochemical properties are summarized in the table below. There is some discrepancy in the literature regarding its molecular formula and weight; however, the most reliable data suggests it is a salt of one molecule of creatine and one molecule of nitric acid.^{[1][2]}

Property	Value	Reference
CAS Number	89695-59-0	[1]
Molecular Formula	C4H10N4O5	[1]
Molecular Weight	194.15 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Solubility in Water	~100 g/L at 20°C	
Melting Point	Not available	
Composition	Approximately 67% creatine and 33% nitrate by mass.	[1]

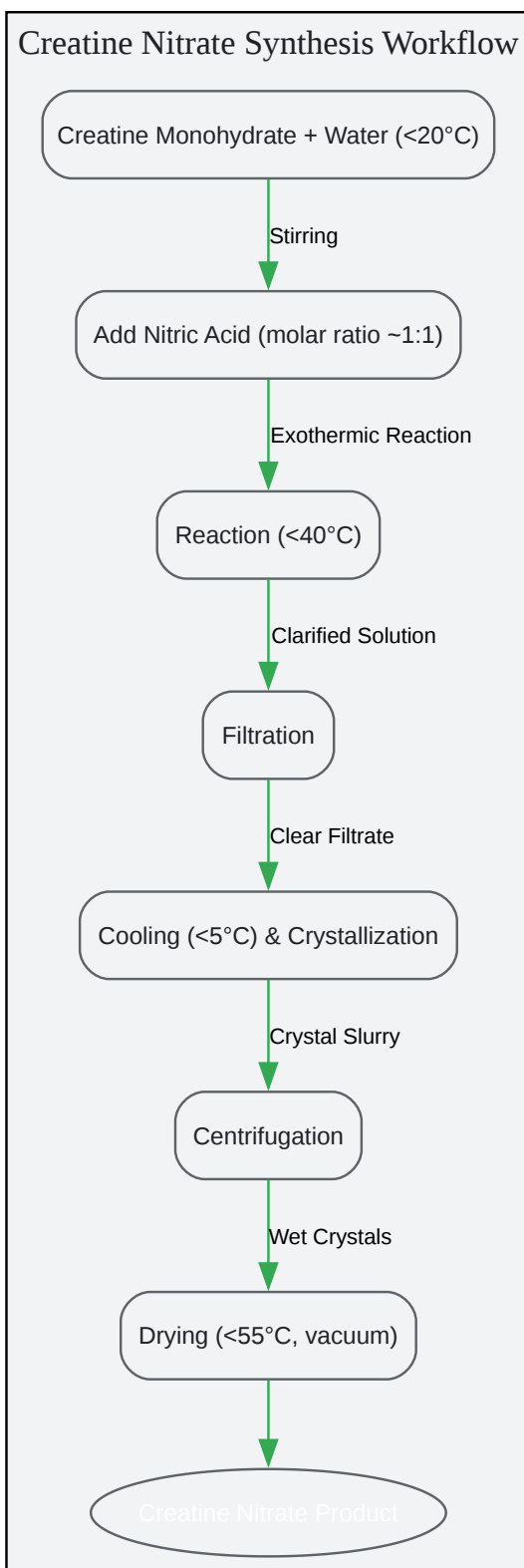
Synthesis and Characterization

Synthesis Protocol

Creatine nitrate is typically synthesized via the reaction of creatine monohydrate with nitric acid. A general experimental protocol is as follows:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a cooling system, add water and creatine monohydrate. Stir the mixture at a temperature below 20°C to form a suspension.[3]
- **Addition of Nitric Acid:** Slowly add nitric acid to the suspension. The molar ratio of nitric acid to creatine monohydrate should be approximately 1:1 to 1.05:1.[3] It is crucial to control the reaction temperature and keep it below 40°C to prevent the formation of impurities such as creatinine, creatine dinitrate, and trinitrate.[3]
- **Clarification and Filtration:** Continue stirring until the reaction mixture becomes a clear solution. Filter the solution to remove any undissolved particles.[3]
- **Crystallization:** Cool the filtrate to below 5°C over a period of 0.5 to 1.5 hours with continuous stirring to induce crystallization.[3]

- Isolation and Drying: The resulting **creatine nitrate** crystals are isolated by centrifugation. The wet crystals are then dried under reduced pressure at a temperature below 55°C for 5-7 hours to yield the final product.[3]



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Synthesis workflow for **creatine nitrate**.

Analytical Characterization

High-Performance Liquid Chromatography (HPLC) is a suitable method for determining the purity of **creatine nitrate** and quantifying impurities such as creatinine. A general HPLC method is described below:

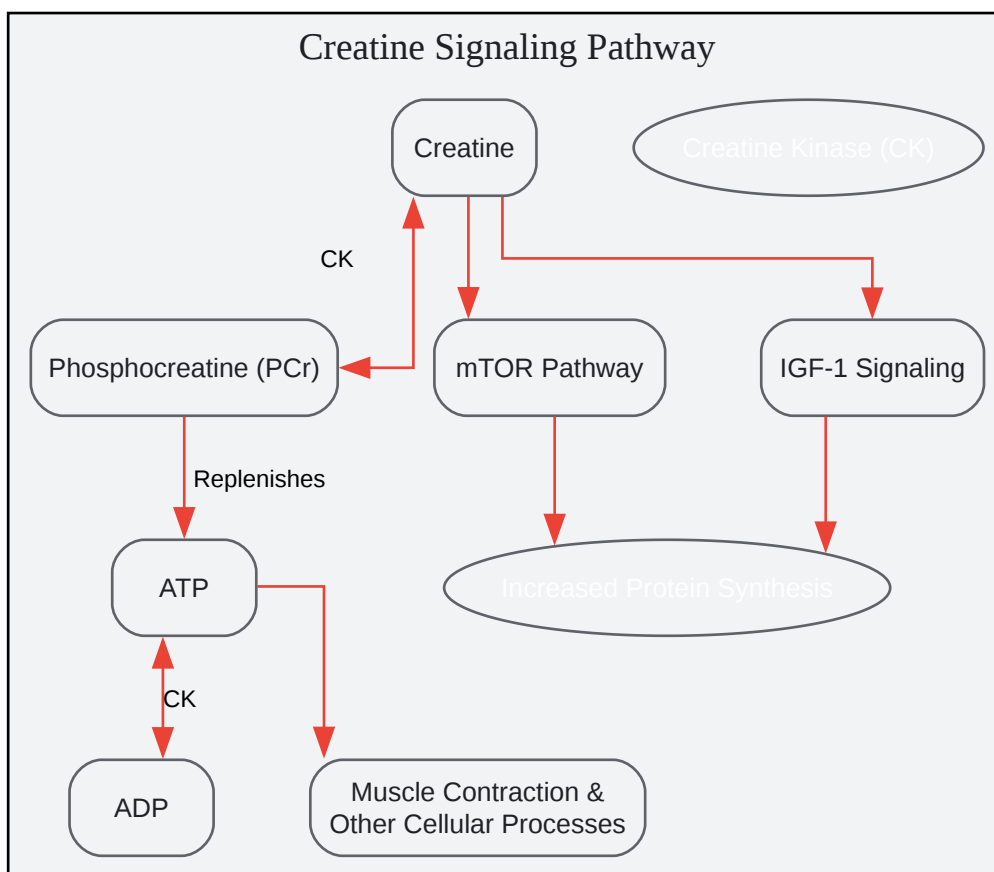
Parameter	Description
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
Mobile Phase	A mixture of an aqueous buffer (e.g., 10 mmol/L sodium dihydrogen phosphate, pH adjusted) and an organic solvent like acetonitrile.
Detection	UV detection at approximately 210-220 nm.
Flow Rate	Typically 0.8 to 1.5 mL/min.
Temperature	Column temperature maintained at 25°C.
Sample Preparation	The sample is dissolved in the mobile phase, filtered through a 0.45 µm syringe filter, and injected into the HPLC system.

Biological Signaling Pathways

The biological effects of **creatine nitrate** are understood as the combined, yet separate, actions of its constituent parts: creatine and nitrate. There is currently no scientific evidence to suggest a unique signaling pathway for the intact **creatine nitrate** salt.

Creatine Pathway

Creatine plays a pivotal role in cellular energy metabolism, particularly in tissues with high and fluctuating energy demands such as skeletal muscle and the brain. Its primary function is mediated through the phosphocreatine (PCr) system.

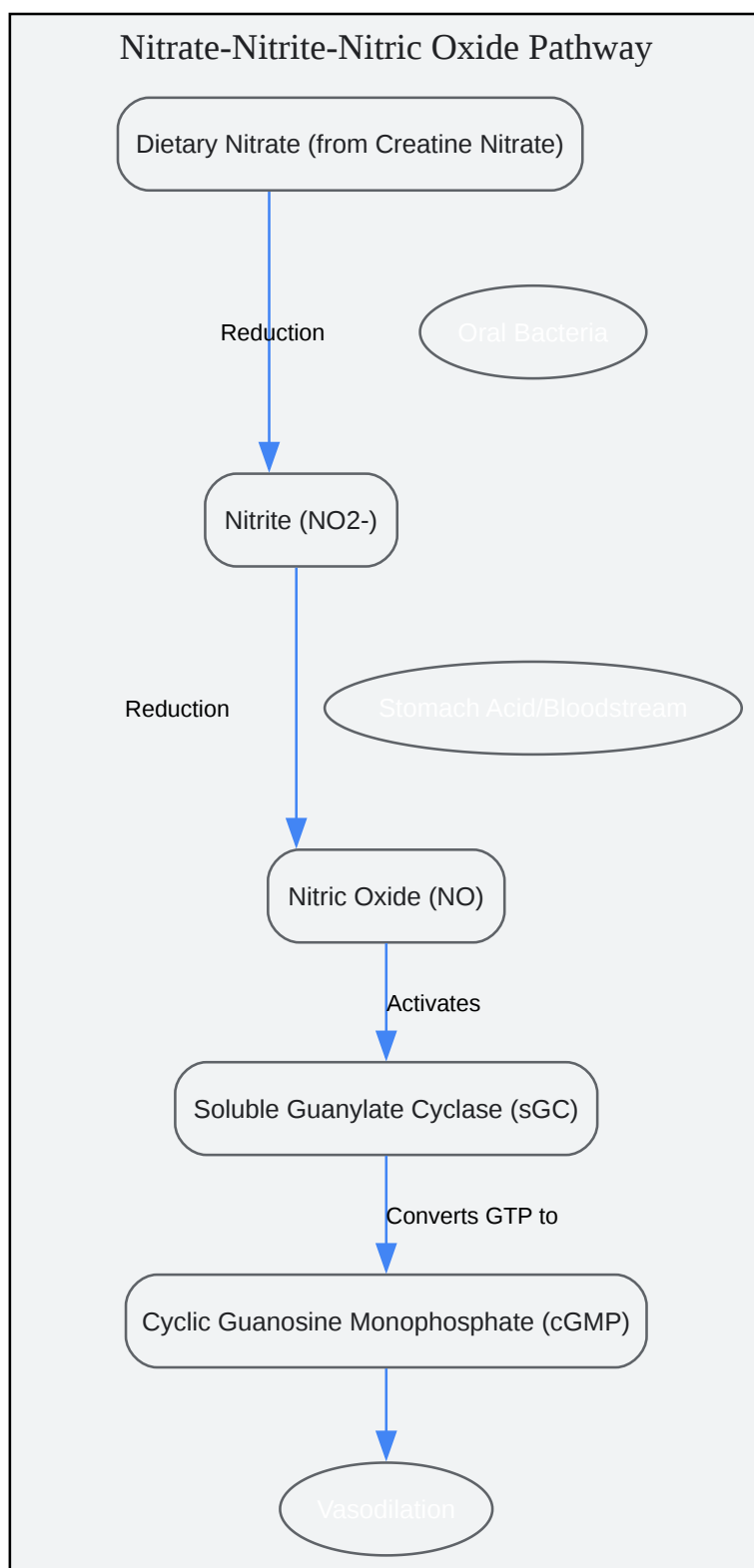


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Creatine's role in energy metabolism and anabolic signaling.

Nitrate Pathway

Dietary nitrate, upon ingestion, is converted to nitrite by oral bacteria. This nitrite is then reduced to nitric oxide (NO) in the acidic environment of the stomach and in the bloodstream. Nitric oxide is a potent vasodilator and signaling molecule.



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The metabolic pathway of dietary nitrate to nitric oxide.

Stability

The stability of creatine in aqueous solution is pH-dependent. It is most stable in neutral to slightly alkaline conditions. In acidic environments, creatine can undergo intramolecular cyclization to form creatinine, its inactive byproduct. While specific stability studies on **creatine nitrate** are limited, its aqueous solutions are expected to be acidic, which may influence its stability over time. For optimal stability, **creatine nitrate** should be stored in a cool, dry place.

Conclusion

Creatine nitrate is a compound with enhanced aqueous solubility compared to creatine monohydrate. Its biological effects are attributable to the independent actions of creatine and nitrate. For researchers and drug development professionals, understanding the distinct properties and biological pathways of each component is essential. Further research is warranted to fully elucidate the pharmacokinetic and pharmacodynamic profile of **creatine nitrate** and to investigate any potential synergistic effects of the combined molecule. Standardized analytical methods are crucial for ensuring the quality and purity of **creatine nitrate** for both research and commercial applications.

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References

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